

# 3-Amino-4-nitrobenzonitrile safety data sheet and handling precautions

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## Compound of Interest

Compound Name: 3-Amino-4-nitrobenzonitrile

Cat. No.: B113395

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## A Technical Guide to the Safe Handling of 3-Amino-4-nitrobenzonitrile

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the safety data, handling precautions, and emergency procedures for **3-Amino-4-nitrobenzonitrile**. The information is compiled from multiple safety data sheets to ensure a thorough guide for laboratory and drug development personnel.

## Chemical Identification and Properties

**3-Amino-4-nitrobenzonitrile** is a solid, typically appearing as a pale yellow to light brown crystalline powder.<sup>[1]</sup> It is utilized in laboratory research and chemical synthesis.<sup>[1]</sup> Due to inconsistencies across supplier documentation, users should verify the CAS number associated with their specific reagent. The most frequently cited CAS numbers are 3167-52-2 and 99512-10-4.<sup>[1][2][3][4]</sup>

Table 1: Physical and Chemical Properties of **3-Amino-4-nitrobenzonitrile**

Property	Value	Source(s)
Molecular Formula	C <sub>7</sub> H <sub>5</sub> N <sub>3</sub> O <sub>2</sub>	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Molecular Weight	~163.13 g/mol	<a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Appearance	Pale yellow to light brown crystalline powder	<a href="#">[1]</a>
Melting Point	177-180°C	<a href="#">[1]</a>
Boiling Point	Decomposes before boiling	<a href="#">[1]</a>
Density	~1.45-1.50 g/cm <sup>3</sup>	<a href="#">[1]</a>
Solubility	Slightly soluble in water; Soluble in ethanol, DMSO, DMF	<a href="#">[1]</a> <a href="#">[5]</a>
Odor	Odorless to faint aromatic	<a href="#">[1]</a>

## Hazard Identification and GHS Classification

This compound is classified as hazardous under the Globally Harmonized System (GHS). The primary hazards are related to acute toxicity and irritation.[\[1\]](#)

Table 2: GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed
Acute Toxicity, Dermal	Category 4	H312: Harmful in contact with skin
Skin Irritation	Category 2	H315: Causes skin irritation
Serious Eye Irritation	Category 2A	H319: Causes serious eye irritation
Signal Word	Warning	
Hazard Pictograms	! (Exclamation Mark)	

Source:[1]

While specific chronic toxicity data is not available, prolonged exposure to aromatic nitro compounds may pose risks to the liver, kidneys, and blood.[1]

## Protocols for Safe Handling and Storage

Adherence to strict laboratory protocols is essential to minimize risk when working with **3-Amino-4-nitrobenzonitrile**.

All handling of this chemical should occur within a certified chemical fume hood with local exhaust ventilation to minimize inhalation of dust.[1][2] Emergency eyewash stations and safety showers must be readily accessible.[1]

Table 3: Required Personal Protective Equipment (PPE)

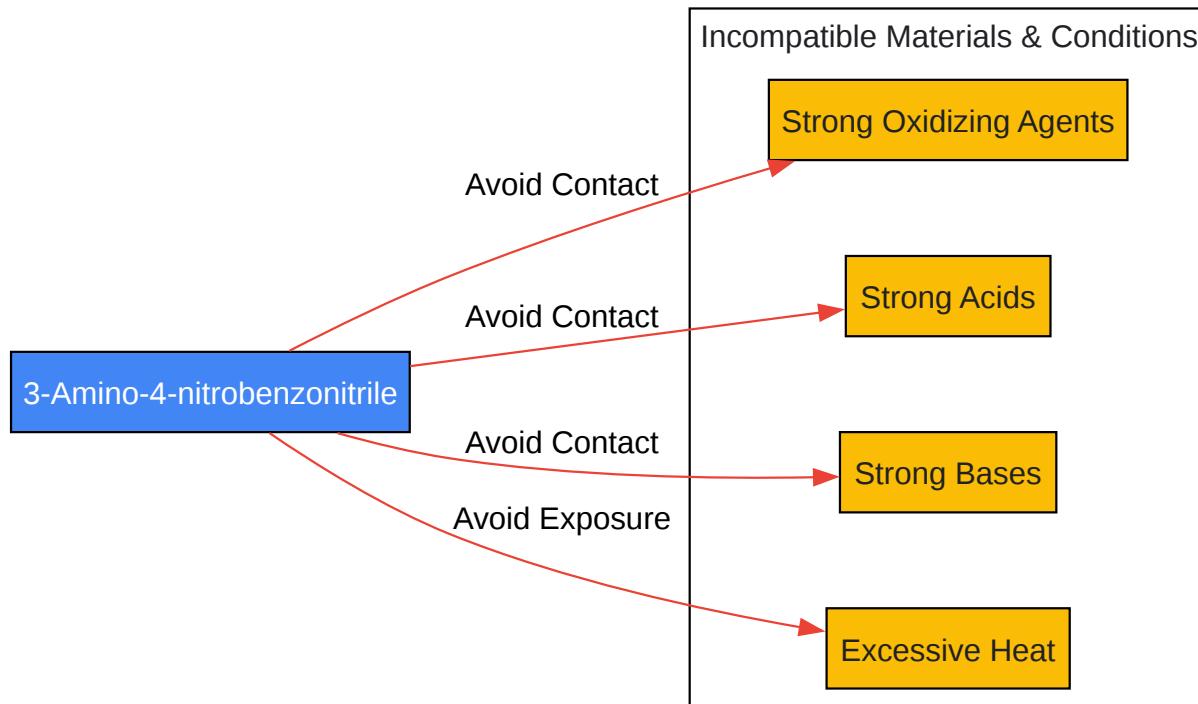
Protection Type	Specification	Rationale
Hand Protection	Nitrile or other chemical-resistant gloves	Prevents skin contact and absorption (Harmful in contact with skin)
Eye Protection	Safety goggles or a face shield	Prevents eye contact (Causes serious eye irritation)
Body Protection	Laboratory coat	Protects skin and personal clothing from contamination
Respiratory	Dust respirator (if dust is generated)	Prevents inhalation of airborne particles

Source:[1]

- Preparation: Before handling, ensure all required engineering controls are functional and all PPE is correctly worn.
- Dispensing: Avoid creating dust when weighing or transferring the solid material.[1]

- Procedure: Conduct all work within the fume hood. Avoid contact with skin, eyes, and clothing.[1]
- Hygiene: Do not eat, drink, or smoke in the handling area.[1] Wash hands thoroughly with soap and water immediately after handling is complete.[1][2]
- Decontamination: Clean work surfaces after use. Remove any contaminated clothing and wash it before reuse.[1]
- Container: Store in a tightly closed, properly labeled container.[1][5]
- Location: Keep the container in a cool, dry, and well-ventilated area.[1][5]
- Environment: Protect from direct sunlight and sources of ignition.[1]
- Segregation: Store away from incompatible materials.[1][5]

The compound is stable under recommended storage conditions.[1] However, it should be kept away from certain materials to prevent hazardous reactions.



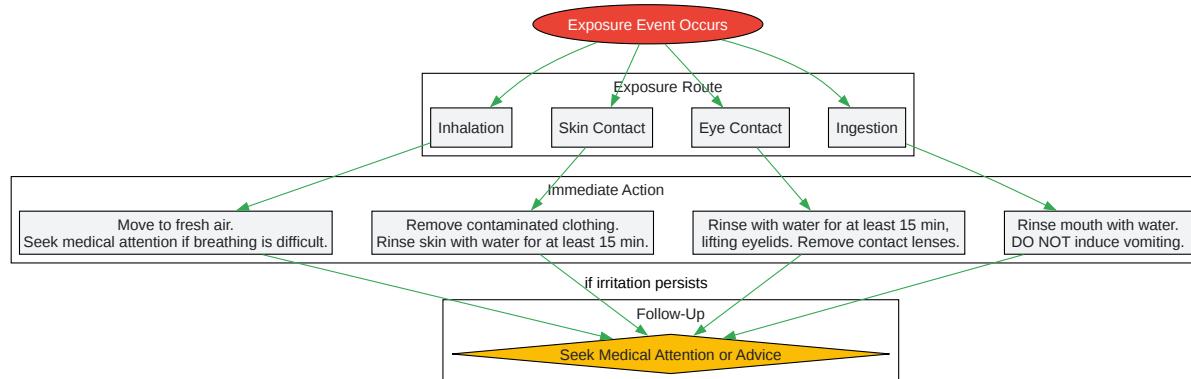
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Caption: Chemical incompatibilities and conditions to avoid for **3-Amino-4-nitrobenzonitrile**.

## Emergency and First Aid Procedures

Immediate and appropriate action is critical in the event of an exposure or spill.

The following diagram outlines the workflow for responding to different types of personnel exposure.

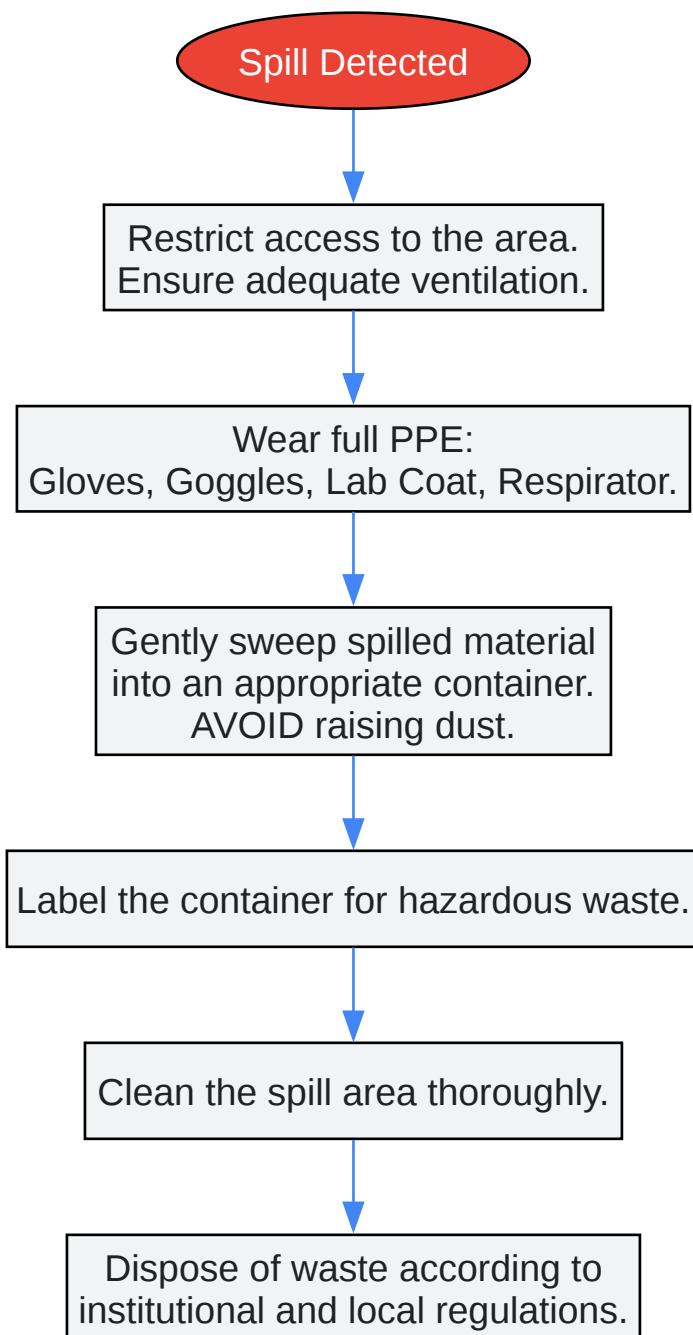


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Caption: Workflow for first aid response to exposure incidents.

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical powder, or carbon dioxide.[1][2]
- Unsuitable Media: Do not use a high-volume water jet, as it may spread the material.[1]
- Specific Hazards: Combustion can produce highly toxic gases, including nitrogen oxides, carbon monoxide, and cyanide compounds.[1]
- Protective Equipment: Firefighters must wear a self-contained breathing apparatus (SCBA) and full chemical-resistant protective clothing.[1]

The following workflow should be initiated in the event of a spill.



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Caption: Logical workflow for responding to an accidental solid spill.

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